

# comparing 4-Phenylbutanal synthesis methods efficiency

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## Compound Focus: 4-Phenylbutanal

CAS No.: 18328-11-5

Cat. No.: S793684

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## Physical & Chemical Properties of 4-Phenylbutanal

For your research and development work, here are the key properties of **4-Phenylbutanal** (CAS 18328-11-5) compiled from chemical databases [1] [2] [3]:

Property	Value
CAS Number	18328-11-5
Molecular Formula	$C_{10}H_{12}O$
Molecular Weight	148.2 g/mol
Melting Point	45-48 °C
Boiling Point	243.3 °C (at 760 mmHg) [1]; 102-103 °C (at 12 Torr) [2]
Density	0.971 g/cm <sup>3</sup> [1]; 1.002 g/cm <sup>3</sup> (at 19 °C) [2]
Flash Point	115.9 °C [1]
Synonyms	Benzenebutanal, 4-Phenylbutyraldehyde, $\gamma$ -Phenylbutyraldehyde [1] [2] [3]

## Microbial Synthesis of Flavoring Phenylbutanoids

A highly relevant study demonstrates the microbial synthesis of flavoring phenylbutanoids, which are structurally related to **4-Phenylbutanal**, using an engineered strain of *Corynebacterium glutamicum* [4]. The methods and quantitative results for the key compounds are summarized below.

### Experimental Results & Efficiency

The following table summarizes the product titers achieved from supplemented precursors [4]:

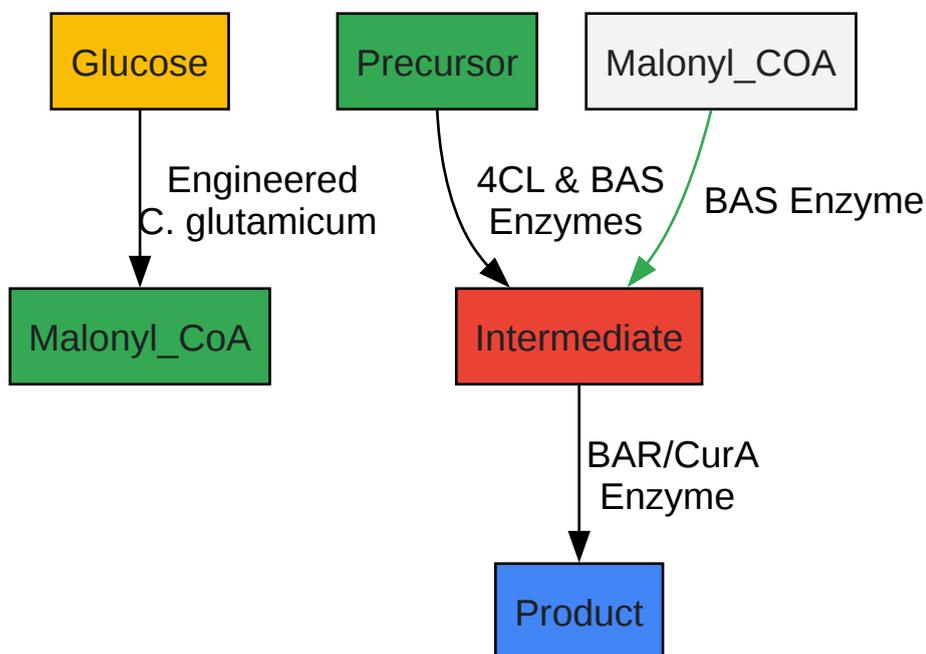
Product	Precursor	Maximum Product Titer (mg/L)	Maximum Product Titer (mM)
<b>Raspberry Ketone</b> (4-(4-Hydroxyphenyl)butan-2-one)	<i>p</i> -Coumaric Acid	99.8 mg/L	0.61 mM
<b>Zingerone</b>	Ferulic Acid	70.0 mg/L	0.36 mM
<b>Benzylacetone</b>	Cinnamic Acid	10.5 mg/L	0.07 mM

### Detailed Experimental Protocol

The research provides a detailed methodology for the synthesis [4]:

- **Host Organism:** Engineered *Corynebacterium glutamicum* strain "M-CoA," tailored for increased intracellular malonyl-CoA levels.
- **Heterologous Pathway:**
  - **4-Coumarate:CoA Ligase (4CL)** from parsley (*Petroselinum crispum*): Activates the supplemented phenylpropanoid acid (e.g., *p*-coumaric acid).
  - **Benzalacetone Synthase (BAS)** from Chinese rhubarb (*Rheum palmatum*): Condenses the activated CoA-thioester with one molecule of malonyl-CoA to form the diketide intermediate (*p*-hydroxybenzalacetone\* for raspberry ketone).
  - **Benzalacetone Reductase (BAR)**: Catalyzes the final reduction to the phenylbutanoid product. The study identified and utilized **CurA** from *E. coli*, a curcumin reductase with a previously unknown benzalacetone reductase activity, as a key enzyme.
- **Cultivation Conditions:**
  - Cultivations were performed in a **BioLector microbioreactor** system.
  - The base medium was **CGXII** with **4% glucose**.
  - The standard precursor concentration for production was **5 mM** of the respective phenylpropanoid (e.g., *p*-coumaric acid).

The logical workflow of this microbial synthesis is as follows:



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## References

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**Address:** Ontario, CA 91761, United States

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